

A Technical Guide to the Synthesis and Chemical Characterization of Sildenafil Citrate

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Compound of Interest

Compound Name: Sildenafil Nitrate

CAS No.: 252951-59-0

Cat. No.: B15723872

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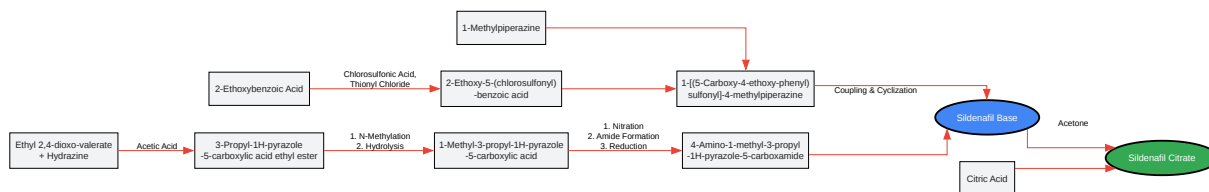
For Researchers, Scientists, and Drug Development Professionals

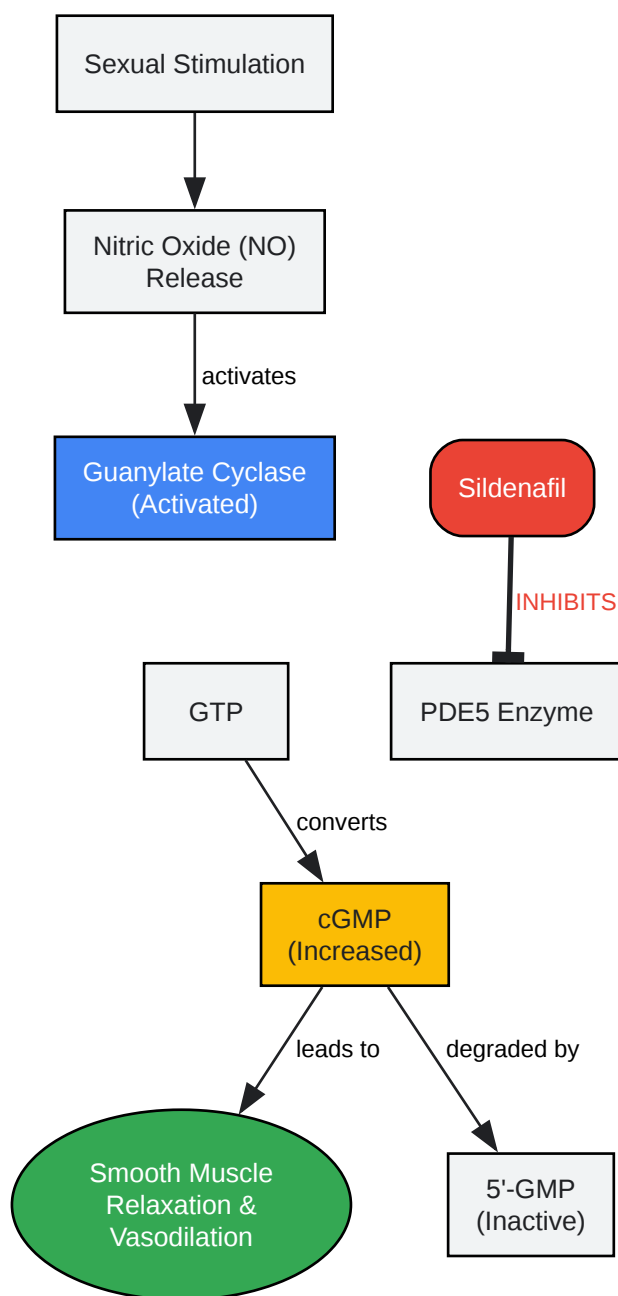
This document provides a comprehensive technical overview of the synthesis and chemical characterization of sildenafil citrate, the active pharmaceutical ingredient in Viagra™. It details the evolution of its synthetic pathways, provides protocols for key experimental procedures, and summarizes critical analytical data. The information is intended to serve as a valuable resource for professionals engaged in pharmaceutical research and development.

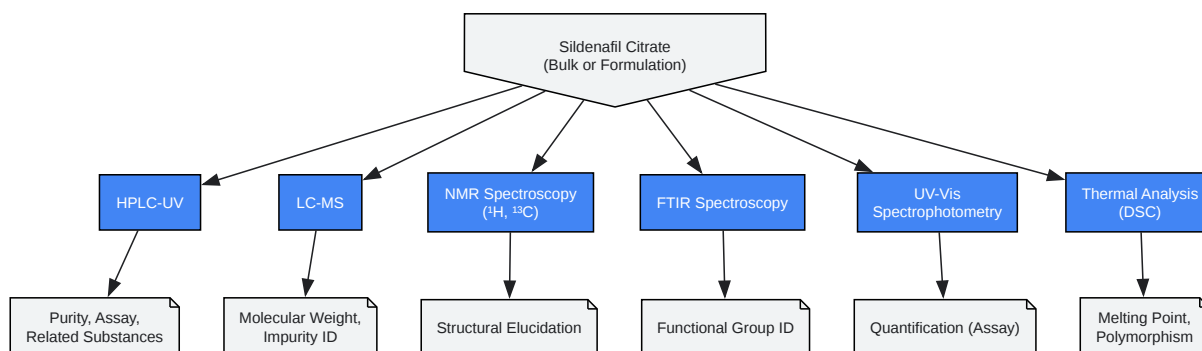
Chemical Synthesis of Sildenafil Citrate

The synthesis of sildenafil has evolved from an initial linear medicinal chemistry route to a more efficient and optimized commercial process. The modern approach is a convergent synthesis, which improves overall yield and is more suitable for large-scale production.^{[1][2][3]} The key steps involve the construction of the pyrazole core, functionalization of a benzoic acid derivative, and subsequent coupling and cyclization to form the final pyrazolopyrimidinone structure.^[4]

The optimized commercial synthesis focuses on green chemistry principles, such as reducing the use of hazardous materials like tin chloride and oxalyl chloride, thereby minimizing environmental impact.^[2]







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